

# An In-depth Technical Guide to the Molecular Interactions of Diisostearyl Malate

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## Compound of Interest

Compound Name: *Diisostearyl malate*

Cat. No.: *B1593918*

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## Introduction

**Diisostearyl malate** is a synthetic ester of malic acid and isostearyl alcohol, widely utilized in the cosmetics and personal care industry.[1][2] Its popularity stems from its multifunctional properties as an emollient, skin-conditioning agent, and surfactant.[2] This technical guide provides a comprehensive overview of the molecular interactions of **diisostearyl malate**, detailing its physicochemical properties, synthesis, and mechanisms of action. It is intended for researchers, scientists, and drug development professionals seeking a deeper understanding of this versatile ingredient.

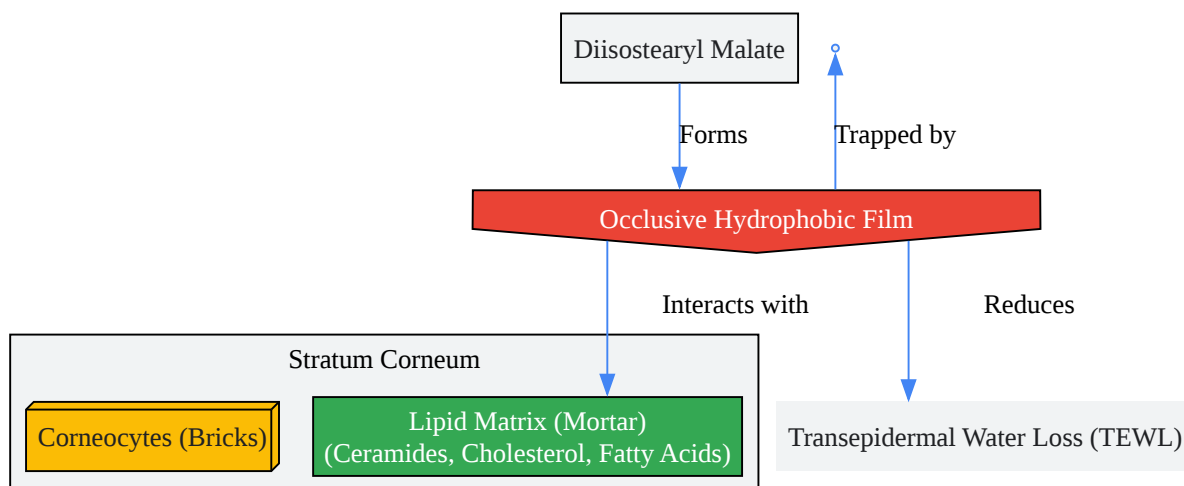
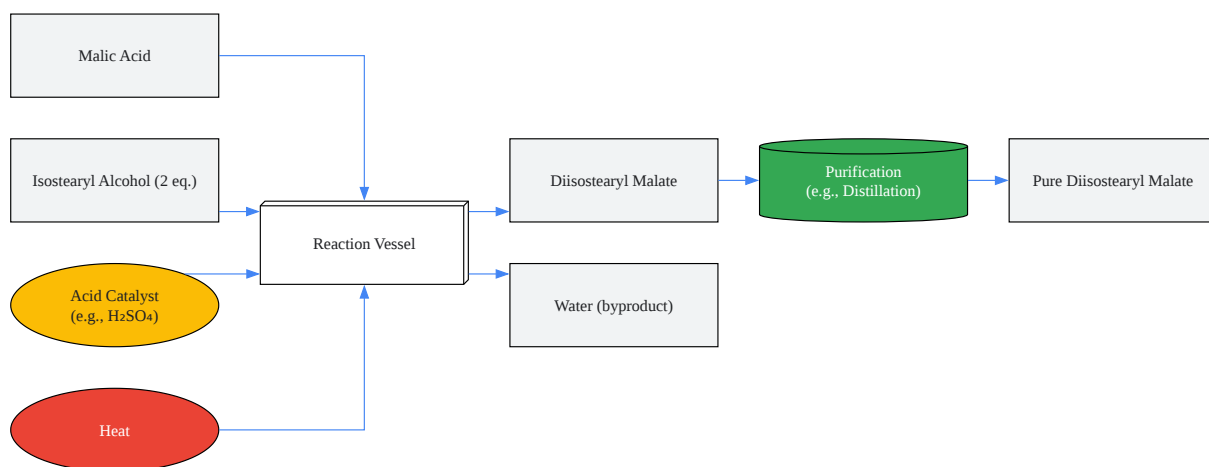
## Physicochemical Properties

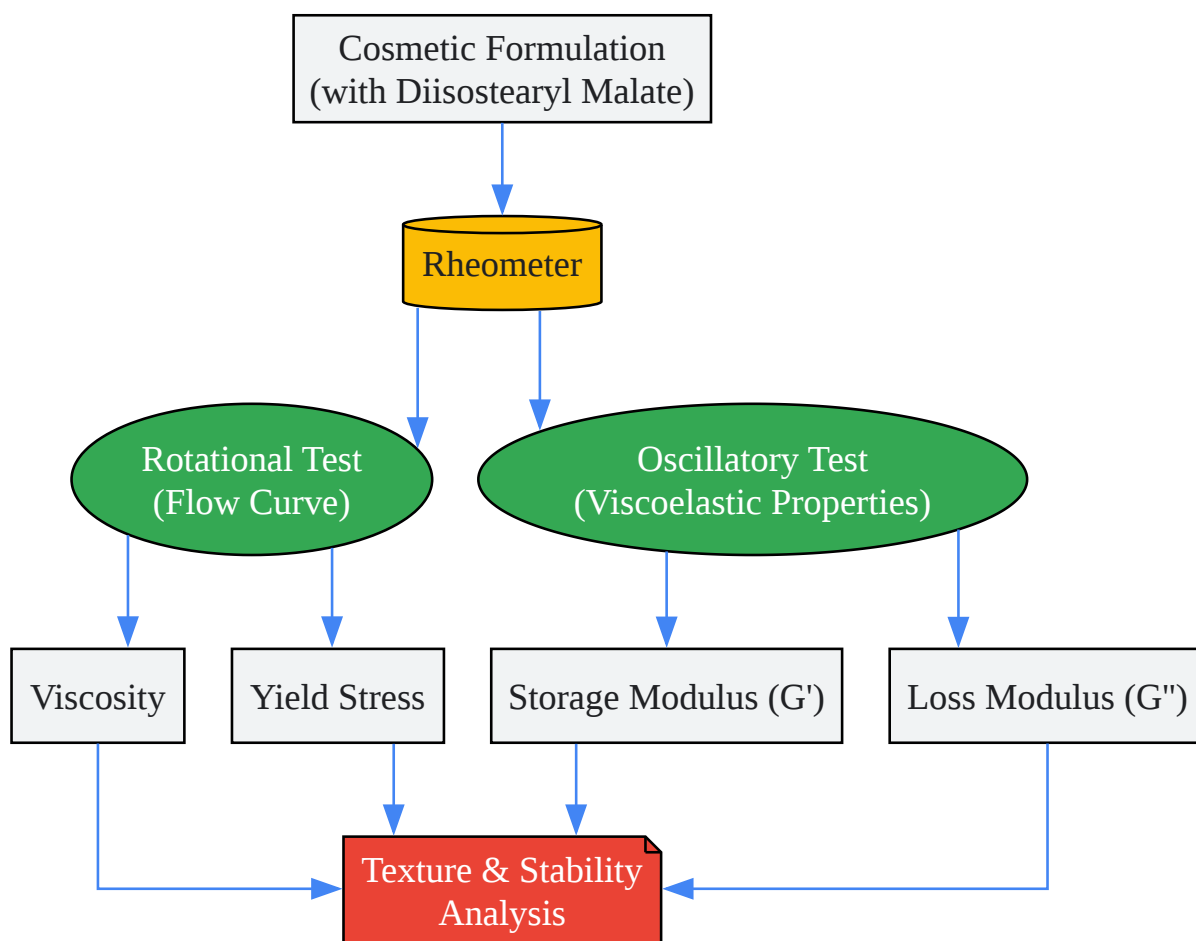
**Diisostearyl malate** is a high molecular weight ester with a complex branched structure that dictates its physical and chemical behaviors. Its key properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C40H78O5	[3]
Molecular Weight	639.04 g/mol	[3]
Appearance	Colorless to slightly yellow, viscous liquid	[4]
Solubility	Insoluble in water, soluble in oils	[2]
Boiling Point (estimated)	676.3 ± 35.0 °C	[2]

## Synthesis of Diisostearyl Malate

The primary industrial method for synthesizing **diisostearyl malate** is through the direct esterification of malic acid with isostearyl alcohol.[2] This reaction is typically catalyzed by a strong acid and driven to completion by the removal of water, a byproduct of the reaction.





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Molecular Interactions of Diisostearyl Malate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1593918#understanding-the-molecular-interactions-of-diisostearyl-malate>]

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